

3-Chloro-4-fluorotoluene safety and handling precautions

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Compound of Interest

Compound Name: 3-Chloro-4-fluorotoluene

Cat. No.: B074489

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An In-depth Technical Guide to the Safety and Handling of **3-Chloro-4-fluorotoluene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-4-fluorotoluene (CAS No: 1513-25-3), also known as 2-Chloro-1-fluoro-4-methylbenzene, is a colorless to light yellow liquid organic intermediate.^[1] With a molecular formula of C₇H₆ClF and a molecular weight of 144.57 g/mol, it serves as a critical building block in the synthesis of complex molecules within the pharmaceutical and agrochemical industries.^{[1][2][3]} Its halogenated structure imparts specific reactivity that is highly valued in drug development. However, this reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols to ensure safe handling, storage, and use.

This guide provides comprehensive safety information, handling precautions, and emergency procedures for **3-Chloro-4-fluorotoluene**, compiled for professionals in research and development environments.

Hazard Identification and GHS Classification

3-Chloro-4-fluorotoluene is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with its flammability and irritant properties.

Signal Word:Warning:[2][4]

GHS Pictograms:[2]

- Flame (Flammable)
- Exclamation Mark (Irritant)

Hazard Statements (H-Statements):[2][4][5]

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long lasting effects.

Precautionary Statements (P-Statements):[4]

- Prevention: P210, P233, P240, P241, P242, P243, P261, P264, P270, P273, P280
- Response: P301+P312, P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362+P364, P370+P378, P391
- Storage: P403+P235, P405
- Disposal: P501

Data Presentation

Quantitative data regarding the physical, chemical, and toxicological properties of **3-Chloro-4-fluorotoluene** are summarized below for clear reference and comparison.

Table 1: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[2][4]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][4]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation[2][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][4]

| Hazardous to the Aquatic Environment (Long-Term) | 2 | H411: Toxic to aquatic life with long lasting effects[4] |

Table 2: Physicochemical Properties

Property	Value
CAS Number	1513-25-3[2]
Molecular Formula	C7H6ClF[2][3]
Molecular Weight	144.57 g/mol [2][3]
Appearance	Colorless to light yellow clear liquid[2]
Boiling Point	154 - 169 °C[2][4]
Flash Point	45.4 - 55 °C (113.7 - 131 °F)[2][4]
Density	1.182 - 1.358 g/cm ³ at 25 °C[2]
Vapor Pressure	2.31 mmHg at 25 °C[2]

| Purity | Typically ≥98%[2] |

Table 3: Toxicological Data

Endpoint	Value
Acute Toxicity (LD50/LC50)	No acute toxicity information is available for this product. [4]

| Acute Toxicity (LD50/LC50) | No acute toxicity information is available for this product.[\[4\]](#) |

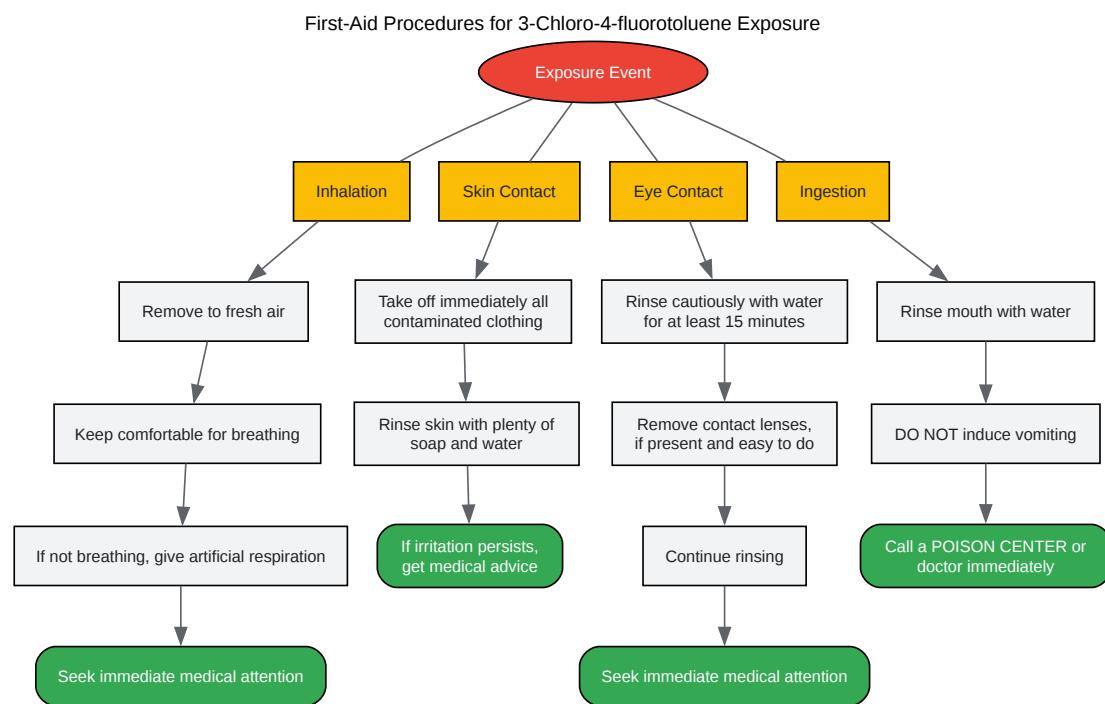
Note: LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) are measures of the lethal dose of a toxin. The absence of specific data underscores the need for cautious handling to minimize any potential exposure.

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **3-Chloro-4-fluorotoluene** are not available in the public domain based on the conducted searches. Safety data presented in this guide are derived from material safety data sheets (MSDS) and chemical databases, which aggregate information from proprietary studies and established chemical classification systems.

Emergency and Handling Procedures Visualization

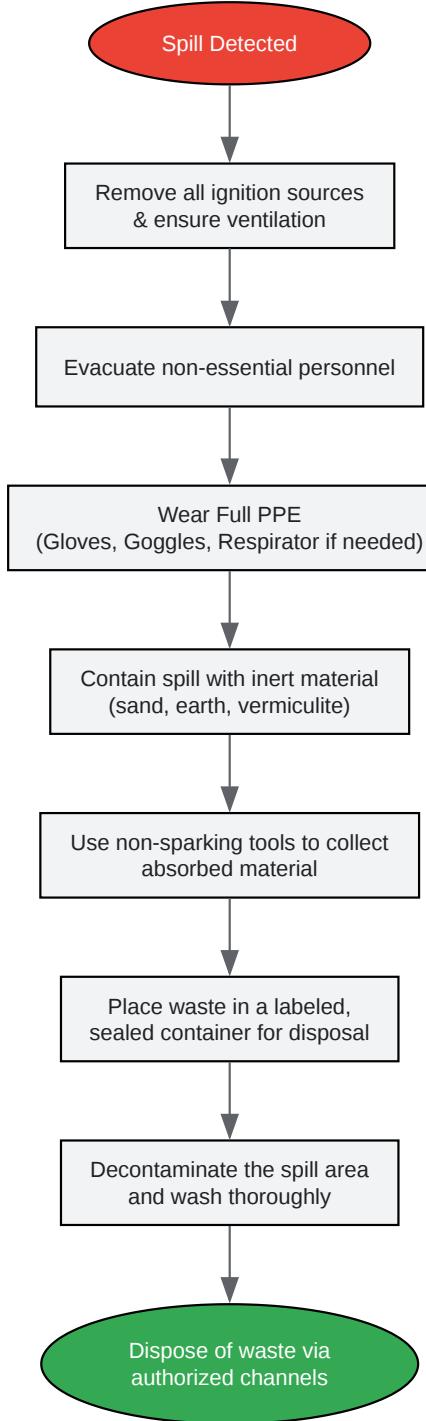
The following diagrams, generated using Graphviz, illustrate the critical workflows for responding to emergencies and outline the logical relationships in handling procedures.



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Caption: Workflow for first-aid response to various exposure routes.

Chemical Spill Response Workflow for 3-Chloro-4-fluorotoluene

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Caption: Logical workflow for handling a chemical spill.

Exposure Controls and Personal Protective Equipment (PPE)

Effective control of exposure to **3-Chloro-4-fluorotoluene** requires a combination of engineering controls and appropriate personal protective equipment.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[6] Use explosion-proof electrical, ventilating, and lighting equipment. ^[4] Eyewash stations and safety showers must be readily accessible near the workstation location.
- Eye and Face Protection: Wear chemical safety goggles that meet European Standard EN 166 or OSHA 29 CFR 1910.133 regulations.^[4] A face shield may be necessary for operations with a high risk of splashing.
- Skin Protection:
 - Hand Protection: Wear impervious, chemical-resistant gloves such as butyl rubber or nitrile.^[4] Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.^[6]
 - Body Protection: Wear appropriate protective clothing, such as a lab coat or chemical-resistant apron, to prevent skin exposure.^[4]
- Respiratory Protection: Under normal conditions with adequate engineering controls, respiratory protection is not typically required.^[4] In the event of a large spill, poor ventilation, or emergency situations, use a NIOSH/MSHA-approved respirator or a self-contained breathing apparatus (SCBA).

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to prevent accidents and maintain chemical purity.

- Safe Handling:
 - Keep away from heat, sparks, open flames, and other ignition sources.^[4]

- Take precautionary measures against static discharge.[4]
- Avoid breathing vapors or mist.[4]
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in work areas.[4]
- Wash hands and any exposed skin thoroughly after handling.[4]
- Handle in accordance with good industrial hygiene and safety practices.[4]

- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials.[2]
 - Keep containers tightly closed when not in use.[2]
 - Store locked up.[4]
 - Avoid contamination with oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches) as ignition may result.[4]

Emergency Procedures

First-Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If the person is not breathing, provide artificial respiration.[4] Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing.[4] Wash the affected area with plenty of soap and water.[4] If skin irritation occurs, get medical advice.[4]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[4] If present, remove contact lenses if it is easy to do so and continue rinsing.[4] Seek immediate medical attention.[4]
- Ingestion: Rinse mouth thoroughly with water.[4] Do NOT induce vomiting.[4] Immediately call a POISON CENTER or doctor for treatment advice.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide (CO₂), or water spray.[\[4\]](#)[\[6\]](#) A water mist can be used to cool closed containers.[\[4\]](#)
- Specific Hazards: The substance is a flammable liquid and vapor.[\[4\]](#) Vapors are heavier than air and may travel a considerable distance to a source of ignition and flash back.[\[4\]](#) Containers may explode when heated.[\[4\]](#) Hazardous combustion products include carbon oxides, hydrogen chloride gas, and gaseous hydrogen fluoride.[\[4\]](#)
- Protective Equipment for Firefighters: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive-pressure mode.[\[6\]](#)

Accidental Release Measures

- Personal Precautions: Immediately remove all sources of ignition.[\[4\]](#) Evacuate personnel from the affected area.[\[6\]](#) Wear appropriate personal protective equipment (see Section 6.0).
[\[4\]](#) Ensure adequate ventilation.[\[6\]](#)
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[\[4\]](#)[\[6\]](#)
- Methods for Containment and Cleaning Up:
 - For small spills, contain and absorb the liquid with non-combustible, inert material such as sand, earth, or vermiculite.[\[4\]](#)
 - Use non-sparking tools to collect the material and place it into a labeled, sealed container for proper disposal.[\[4\]](#)
 - For large spills, clear the area and move upwind.[\[4\]](#) Alert the fire brigade and advise them of the hazard's nature and location.[\[4\]](#)
 - After cleanup, decontaminate and launder all protective clothing before reuse.[\[4\]](#)

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